An In-depth Technical Guide to 2-n-Octylthiophene

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Compound of Interest

Compound Name:	*2-n-Octylthiophene*
CAS No.:	*880-36-4*
Cat. No.:	*B1209704*

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Chemical Identifier: CAS Number 880-36-4

This technical guide provides a comprehensive overview of **2-n-Octylthiophene**, focusing on its chemical and physical properties, safety data, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals in drug development and material sciences.

Chemical and Physical Properties

2-n-Octylthiophene is a derivative of thiophene, an aromatic heterocyclic compound. The addition of an octyl group influences its physical properties, making it a key building block in the synthesis of organic electronic materials, such as conductive polymers.

Table 1: Physical and Chemical Properties of **2-n-Octylthiophene**

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Property	Value	Source
CAS Number	880-36-4	[1][2][3][4]
Molecular Formula	C12H20S	[1][2][3][5]
Molecular Weight	196.35 g/mol	[2][3][4][6]
Appearance	Colorless to light yellow clear liquid	[7][8]
Density	0.921 - 0.934 g/cm³	[1][3][4]
Melting Point	-44.22 °C to -19.15 °C (estimated)	[1][3][8]
Boiling Point	127-129 °C at 12 mmHg; 265.1 °C at 760 mmHg	[1][3][4]
Flash Point	79.6 °C to 81.11 °C	[3][7]
Refractive Index	1.490 - 1.494 @ 20 °C	[1][4][7]
Water Solubility	0.5104 mg/L @ 25 °C (estimated)	[7]
LogP (o/w)	4.65 - 5.81 (estimated)	[1][7]
Storage Temperature	0-10°C; 2-8°C recommended	[1][4][6][8]

Safety and Hazard Information

The safety data for **2-n-Octylthiophene** indicates that it should be handled with care in a laboratory setting. While some sources classify it as non-hazardous, others suggest it can cause irritation.[9][10][11] It is prudent to follow standard laboratory safety procedures.

Table 2: Hazard Identification and Precautionary Statements

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Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.	P280: Wear protective gloves.[11]
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[11][12]	P280: Wear eye protection.[12]
Respiratory Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.	P261: Avoid breathing vapours.[13]

2.1 First-Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][11] Seek medical attention if irritation persists.[13]
- In case of skin contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes.[9] Wash with soap and water.[14]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen.[9] If not breathing, give artificial respiration.[9]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and drink 2-4 cupfuls of water or milk.[9] Never give anything by mouth to an unconscious person.[9][14]

2.2 Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][14]
- Specific hazards: During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, and sulfur oxides may be generated.[9][15] Vapors may form explosive mixtures with air.[15]

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- Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9][14][15]

2.3 Handling and Storage

- Handling: Work in a well-ventilated area or under a chemical fume hood.[9][13] Avoid contact with skin, eyes, and clothing.[9] Do not inhale vapors or mists.[13] Keep away from heat, sparks, and open flames.[13][15]

- Storage: Store in a cool, dry, and well-ventilated place.[9][13][16] Keep the container tightly closed and sealed in a dry environment.[8][13] Recommended storage is between 2-8°C.[6][8]

2.4 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][15]

- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[9][15][17]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[9][15][18]

Experimental Protocols

Synthesis of **2-n-Octylthiophene**

A common method for the synthesis of **2-n-Octylthiophene** involves the reaction of thiophene with an alkylating agent.

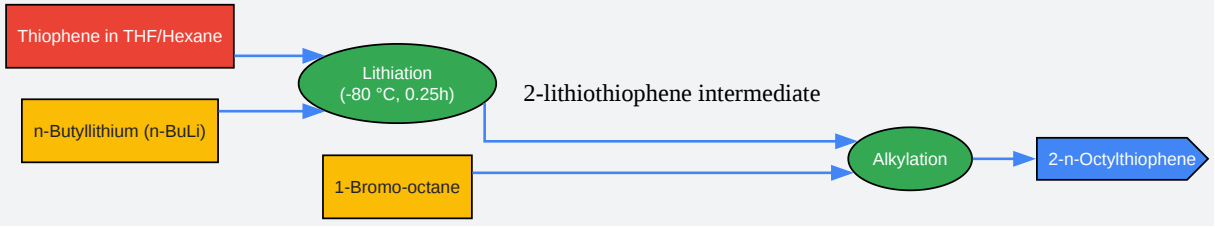
Protocol:

- Reaction Setup: In a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve thiophene in anhydrous tetrahydrofuran (THF) or hexane.

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- Lithiation: Cool the solution to -80°C in a dry ice/acetone bath under an inert atmosphere (nitrogen or argon).
- Addition of n-Butyllithium: Add n-butyllithium (n-BuLi) dropwise to the cooled solution over a period of 15 minutes. Stir the mixture at this temperature for an additional 15 minutes to ensure complete lithiation.[1]
- Alkylation: Add 1-bromo-octane dropwise to the reaction mixture.
- Reaction Progression: Allow the mixture to slowly warm to room temperature and stir overnight.
- Quenching: Carefully quench the reaction by adding water or a saturated ammonium chloride solution.
- Extraction: Extract the product with an organic solvent such as diethyl ether or hexane.
- Purification: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or distillation.

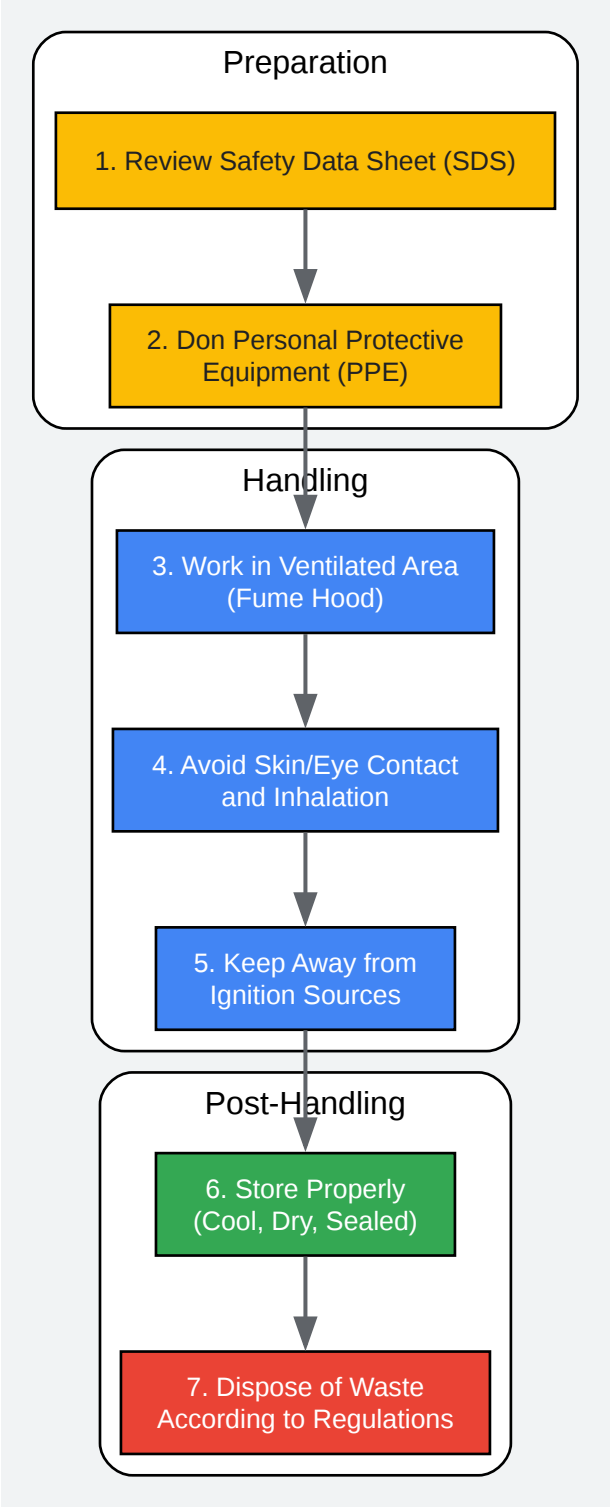
Mandatory Visualizations



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Caption: Synthetic workflow for **2-n-Octylthiophene**.

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Caption: Logical workflow for safe handling of chemicals.

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